

Technical Guide: Physicochemical Profiling of N-(4-Methyl-1-piperazinyl)acetamide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N*-(4-Methyl-1-piperazinyl)acetamide

CAS No.: 34924-88-4

Cat. No.: B12796504

[Get Quote](#)

Executive Summary

This technical guide provides a comprehensive physicochemical profile of **N-(4-Methyl-1-piperazinyl)acetamide**, chemically identified as 1-Acetyl-4-methylpiperazine (CAS: 13889-98-0). This compound serves as a critical pharmacophore in the design of Proteolysis Targeting Chimeras (PROTACs) and is a known metabolite and intermediate in the synthesis of piperazine-based therapeutics, including Rifampin and Nintedanib.

Critical Nomenclature Note: While often referred to as "**N-(4-Methyl-1-piperazinyl)acetamide**" in legacy literature, the IUPAC designation 1-(4-methylpiperazin-1-yl)ethanone is preferred to distinguish it from hydrazine derivatives. This guide focuses on the amide-linked piperazine core, characterized by a single basic center at the N4 position.

Physicochemical Data Profile

The following data aggregates experimental values and high-confidence predictive models essential for formulation and pharmacokinetic modeling.

Property	Value	Source/Method
CAS Number	13889-98-0	Chemical Abstracts Service
Molecular Weight	142.20 g/mol	Calculated
pKa (Experimental)	7.06 ± 0.10	Potentiometric Titration [1]
pKa (Base)	~9.0 (Reference: 1-Methylpiperazine)	Comparative Structural Analysis
LogP (Octanol/Water)	-0.24 to 0.01	Consensus Prediction / HPLC [2]
Solubility (Water)	> 200 g/L (Highly Soluble)	Experimental (20°C)
Melting Point	31 – 34 °C	Experimental (Low-melting solid)
Boiling Point	127 °C	Experimental
Appearance	Colorless to pale yellow liquid/solid	Visual Inspection
Density	1.075 g/mL	Experimental

Analyst Insight: The pKa of 7.06 is significantly lower than that of N-methylpiperazine (~9.0). This shift is driven by the electron-withdrawing effect of the acetyl group at N1, which reduces the electron density available for protonation at the distal N4 nitrogen. This modulation is advantageous in drug design, allowing for improved membrane permeability at physiological pH (7.[1]4) compared to more basic analogs.

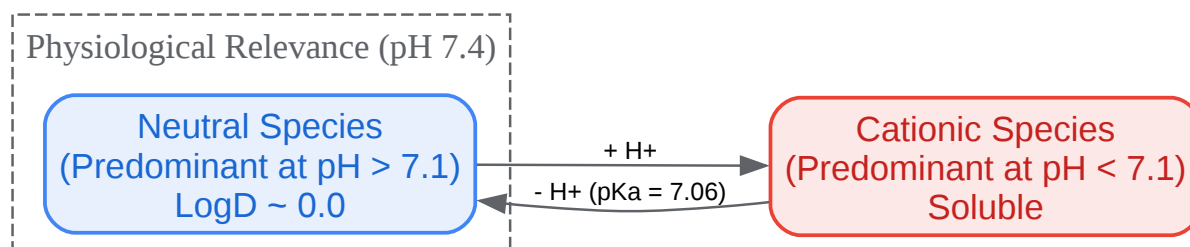
Ionization Behavior & Structural Mechanism

Understanding the ionization state is paramount for predicting solubility and membrane transport. The molecule contains two nitrogen atoms:[2][3]

- N1 (Amide Nitrogen): Non-basic due to resonance delocalization with the carbonyl group.[1]
- N4 (Tertiary Amine): The sole protonation site.[1]

Diagram 1: Protonation Equilibrium & Species Distribution

The following diagram illustrates the equilibrium between the neutral and cationic forms, governed by the pKa of 7.06.



[Click to download full resolution via product page](#)

Caption: Equilibrium shift at physiological pH. At pH 7.4, approximately 68% of the compound exists in the neutral, membrane-permeable form.

Experimental Methodologies

To ensure data integrity, the following self-validating protocols are recommended for verifying pKa and LogP.

Potentiometric Titration for pKa Determination

This method is the "Gold Standard" for piperazine derivatives.

Reagents:

- Analyte: 1-Acetyl-4-methylpiperazine (>98% purity).
- Titrant: 0.1 M HCl (standardized).[1]
- Solvent: Degassed water (CO₂-free) with 0.15 M KCl (ionic strength adjustor).[1]

Protocol:

- Preparation: Dissolve 0.5 mmol of the compound in 50 mL of 0.15 M KCl solution. Ensure complete dissolution.
- Calibration: Calibrate the pH electrode using NIST-traceable buffers (pH 4.01, 7.00, 10.01).
- Titration:
 - Adjust initial pH to ~11.0 using small aliquots of KOH (carbonate-free).^[1]
 - Titrate with 0.1 M HCl in 0.05 mL increments.
 - Record pH after stabilization (drift < 0.002 pH/min).
- Data Analysis: Plot pH vs. Volume of HCl. The inflection point corresponds to the stoichiometric equivalence. Calculate pKa using the Bjerrum method or Henderson-Hasselbalch equation at the half-neutralization point.

Validation Criteria:

- The titration curve should show a single, sharp inflection point (monoprotic base).^[1]
- Repeatability (n=3) should yield a standard deviation < 0.03 pH units.^[1]

HPLC Method for LogP Estimation

For compounds with LogP near zero, shake-flask methods can be prone to emulsion errors. RP-HPLC is preferred.

Workflow:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse).^[1]
- Mobile Phase: Methanol/Water (buffered at pH 7.4) isocratic elution.^[1]
- Standards: Calibrate with a set of reference compounds with known LogP values (e.g., acetanilide, toluene, butanone).
- Calculation: Correlate the retention factor (

) of the analyte with the calibration curve:

[1]

Biological & Pharmaceutical Context

Role in Drug Discovery (PROTACs)

In the development of PROTACs, the piperazine linker is often modified to tune the physicochemical properties of the chimera.[1]

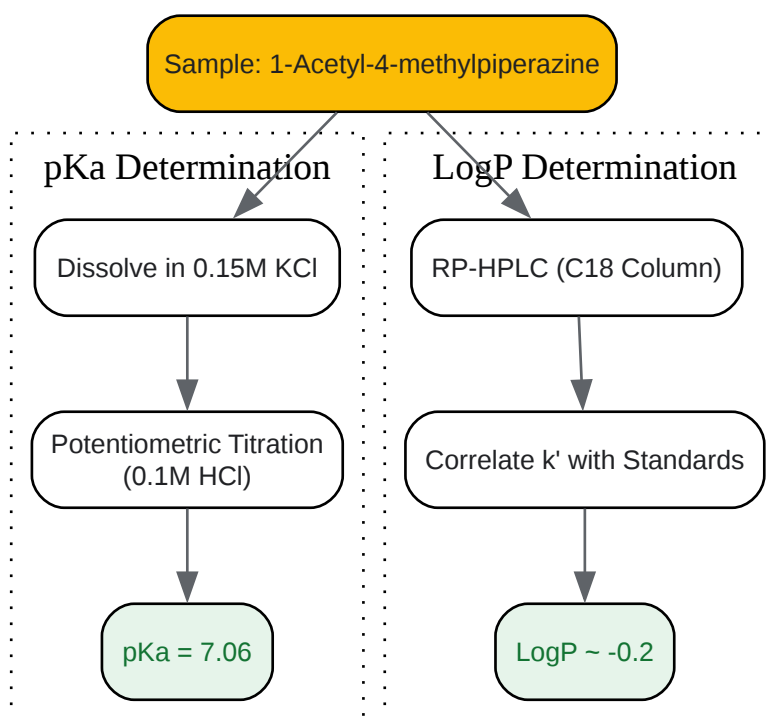
- **Basicity Modulation:** Using 1-acetyl-4-methylpiperazine (pKa ~7.06) instead of 1,4-dimethylpiperazine (pKa ~8.[1]0) reduces the cationic character at physiological pH.[1]
- **Permeability:** The lower pKa increases the fraction of neutral species at pH 7.4, enhancing passive diffusion across cell membranes.

Metabolite Safety (Rifampin Context)

This compound is a stable amide metabolite.[1] It must be distinguished from 1-methyl-4-nitrosopiperazine (MNP), a genotoxic impurity found in some Rifampin batches.

- **Stability:** The acetyl group on N1 prevents the formation of the N-nitroso derivative at that position, making 1-acetyl-4-methylpiperazine toxicologically distinct and safer than its non-acetylated precursors in the presence of nitrites.

Diagram 2: Experimental Workflow Overview



[Click to download full resolution via product page](#)

Caption: Parallel workflow for determining the critical physicochemical constants.

References

- Desantis, J., et al. (2022). "PROTACs bearing piperazine-containing linkers: what effect on their protonation state?" Royal Society of Chemistry (RSC) Advances, 12, 22287-22296.
- Khalili, F., Henni, A., & East, A. L. (2009).[4] "pKa Values of Some Piperazines at (298, 303, 313, and 323) K." Journal of Chemical & Engineering Data, 54(10), 2914–2917.[1]
- National Center for Biotechnology Information. (2025).[1] "PubChem Compound Summary for CID 550758, 1-Acetyl-4-methylpiperazine." PubChem.
- Wohlfart, J., et al. (2021). "The nitrosamine contamination of drugs, part 3: Quantification of 4-methyl-1-nitrosopiperazine in rifampicin capsules by LC-MS/HRMS." Journal of Pharmaceutical and Biomedical Analysis, 203, 114205.[5][6]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. pKa values bases - Chair of Analytical Chemistry [analytical.chem.ut.ee]
- 2. 1-acetyl-4-(4-hydroxyphenyl)piperazine [stenutz.eu]
- 3. assets.thermofisher.cn [assets.thermofisher.cn]
- 4. semanticscholar.org [semanticscholar.org]
- 5. fda.gov.tw [fda.gov.tw]
- 6. celerion.com [celerion.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Profiling of N-(4-Methyl-1-piperazinyl)acetamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12796504/docs#technical-guide-physicochemical-profiling-of-n-4-methyl-1-piperazinyl-acetamide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)